

Cuevaene B CAS number and chemical properties

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Compound of Interest

Compound Name: Cuevaene B

Cat. No.: B1247748

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An In-depth Technical Guide to Cuevaene A

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cuevaene A, a polyene carboxylic acid derivative isolated from *Streptomyces* sp., has garnered attention for its moderate antibacterial and modest antifungal activities. This technical guide provides a comprehensive overview of Cuevaene A, focusing on its chemical and physical properties, experimental protocols for its isolation and synthesis, and an exploration of its biological activities. All quantitative data are presented in structured tables for clarity and comparative analysis. Methodologies for key experiments are detailed to facilitate replication and further investigation.

Chemical and Physical Properties

Cuevaene A is a secondary metabolite produced by certain strains of *Streptomyces*. The initial reference to "**Cuevaene B**" with the CAS number 1246172-08-6 has been identified as a likely typographical error, with the correct designation being Cuevaene A for this specific CAS number.

Table 1: General and Physicochemical Properties of Cuevaene A

Property	Value	Reference
CAS Number	1246172-08-6	N/A
Molecular Formula	C ₂₁ H ₂₂ O ₅	[1]
Molecular Weight	370.40 g/mol	[1]
Appearance	Colorless solid	[1]
Solubility	Soluble in methanol and other common organic solvents.	N/A
Stability	Stable under standard laboratory conditions.	N/A

Spectroscopic Data

The structural elucidation of Cuevaene A has been accomplished through various spectroscopic techniques.

Table 2: ¹H NMR Spectroscopic Data for Cuevaene A (in CD₃OD, 800 MHz)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
Data sourced from supplementary materials of cited literature and may require direct consultation for full details.			
...

Table 3: ¹³C NMR Spectroscopic Data for Cuevaene A (in CD₃OD)

Position	Chemical Shift (δ) ppm
Data sourced from supplementary materials of cited literature and may require direct consultation for full details.	
...	...

Infrared (IR) Spectroscopy: The IR spectrum of Cuevaene A exhibits characteristic absorption bands corresponding to its functional groups. Key peaks include those for hydroxyl (-OH), carbonyl (C=O) of the carboxylic acid, and carbon-carbon double bonds (C=C) of the polyene chain.

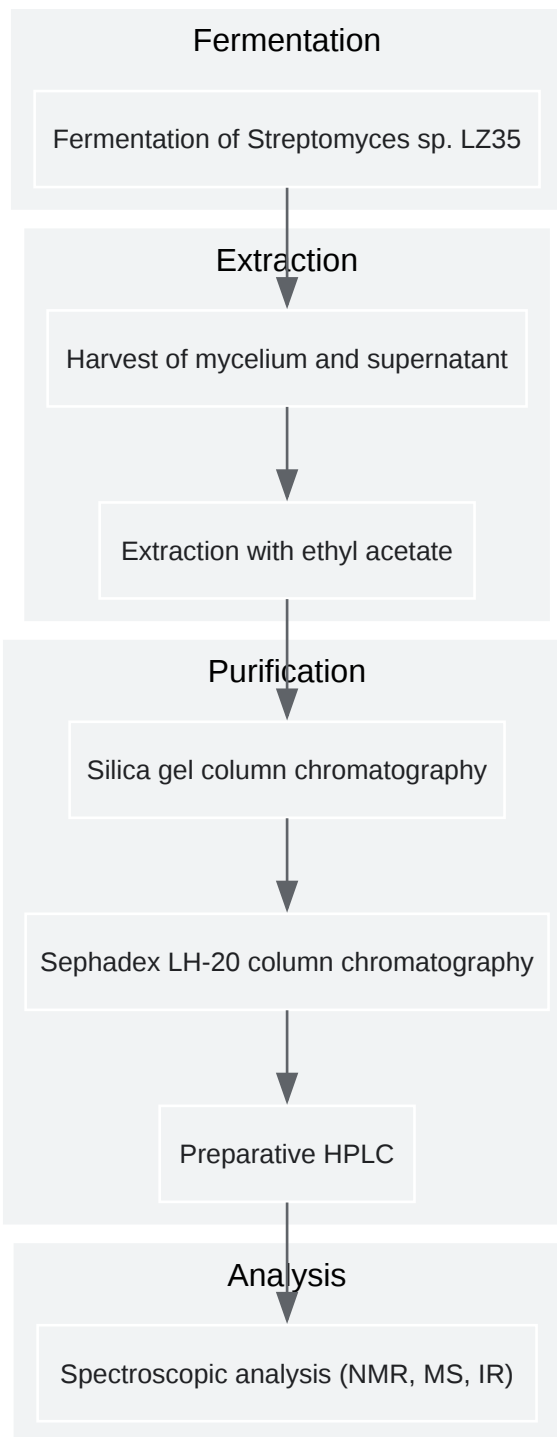
Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) has been instrumental in confirming the molecular formula of Cuevaene A. The fragmentation pattern observed in MS/MS analysis provides further structural information. A prominent peak is observed at m/z 355.1547 $[M+H]^+$.[\[1\]](#)

Experimental Protocols

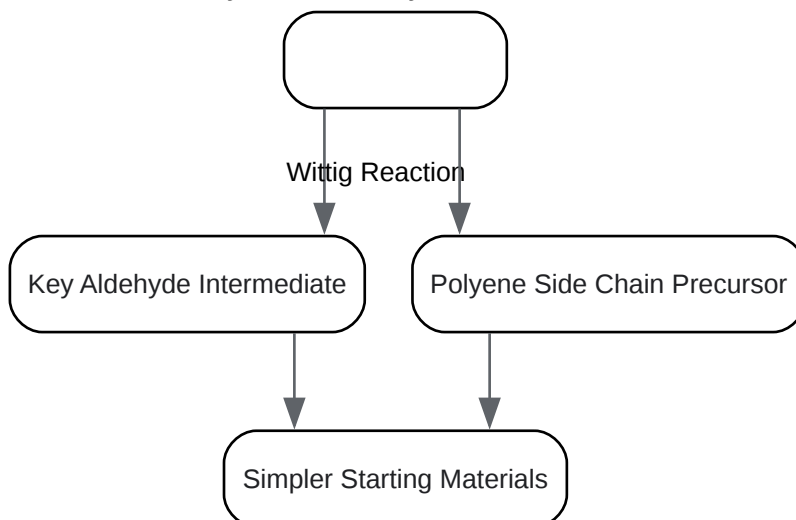
Isolation of Cuevaene A from Streptomyces sp. LZ35

The following protocol is a summarized representation of the methods described in the literature for the isolation of Cuevaene A.

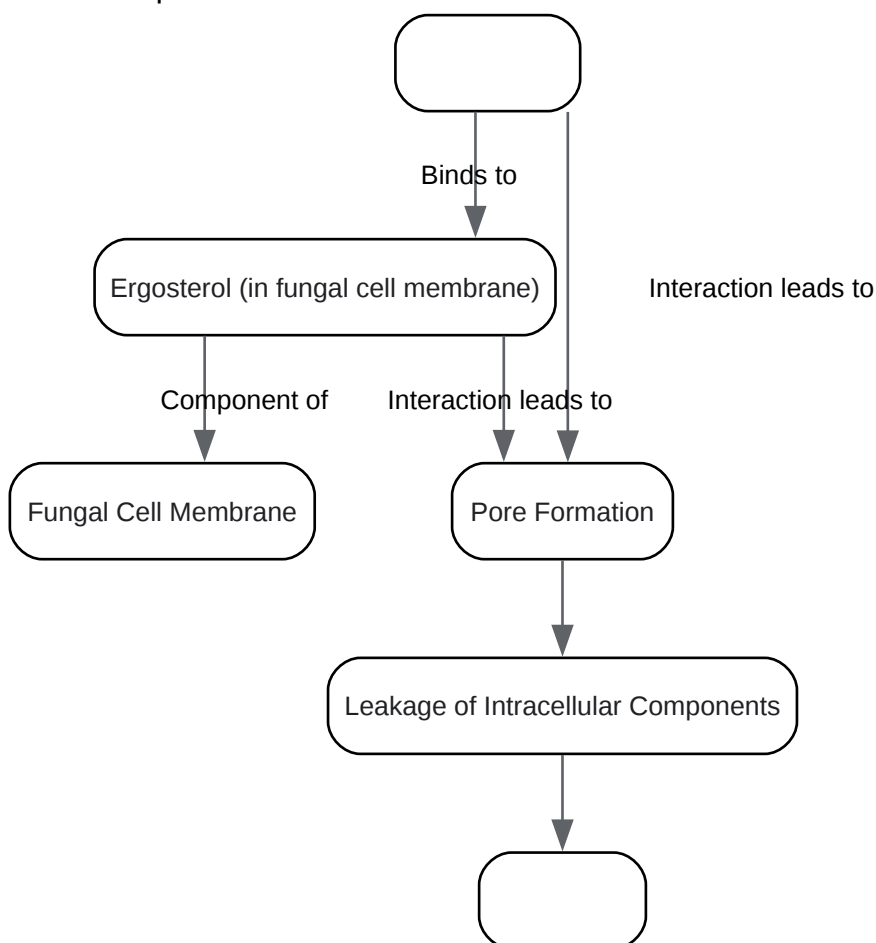
Isolation Workflow for Cuevaene A



Retrosynthetic Analysis of Cuevaene A



Proposed Mechanism of Action for Cuevaene A

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References

- 1. Polyene antimycotic - Wikipedia [en.wikipedia.org]
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